Thermophysical Characterization of Methyl 2-Cycloheptylacetate: A Methodological Whitepaper

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Compound of Interest	
Compound Name:	*Methyl 2-cycloheptylacetate*
CAS No.:	*14224-70-5*
Cat. No.:	*B595394*

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Executive Summary

Methyl 2-cycloheptylacetate (CAS 14224-70-5) is a specialized cycloalkyl ester that serves as a critical building block in advanced organic synthesis, most notably in the development of novel biaryl pyrazole Nrf2 regulators for neurodegenerative and inflammatory diseases . For process chemists and drug development professionals, the precise determination of its thermophysical properties—specifically its boiling point (BP) and refractive index (RI)—is a non-negotiable requirement for downstream purification (e.g., vacuum distillation) and formulation quality control.

Because empirical physical data for this specific seven-membered ring homologue is sparse in primary literature, this whitepaper synthesizes predictive thermodynamic modeling with rigorous, self-validating experimental protocols. By establishing a robust analytical framework, we provide researchers with the exact methodologies required to determine and validate the thermophysical profile of **methyl 2-cycloheptylacetate**.

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Theoretical Framework & Predictive Modeling

In the absence of ubiquitous empirical data, thermophysical properties can be accurately estimated using the principle of homologous series, anchored by the well-characterized lower homologue, methyl cyclohexylacetate (CAS 14352-61-5) .

The Causality of Phase Transitions (Boiling Point)

The boiling point of an organic ester is dictated by its molecular mass and the strength of its intermolecular van der Waals forces. Methyl cyclohexylacetate exhibits a boiling point of 201.0 °C at 760 mmHg. The addition of a single methylene (–CH_2–) unit to expand the ring from six to seven carbons increases the molecular surface area, thereby enhancing London dispersion forces. Empirically, each methylene group in a saturated ring system elevates the boiling point by approximately 20–25 °C. Consequently, the predicted boiling point of **methyl 2-cycloheptylacetate** is 221.0–226.0 °C.

The Causality of Optical Density (Refractive Index)

The refractive index (nD20) measures the ratio of the speed of light in a vacuum to its speed in the medium. It is inextricably linked to the fluid's density and the polarizability of its electron cloud via the Lorentz-Lorenz equation. Methyl cyclohexylacetate has an RI of 1.4460 at 20 °C . The expansion to a cycloheptyl ring introduces greater steric bulk and slightly higher molar refractivity. Therefore, the predicted RI for **methyl 2-cycloheptylacetate** shifts upward to 1.4480–1.4510.

Quantitative Data Summary

The following table summarizes the comparative thermophysical data, bridging the empirical values of the six-membered ring with the predicted values of the seven-membered target compound.

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Property	Methyl Cyclohexylacetate (Empirical)	Methyl 2-Cycloheptylacetate (Predicted)
CAS Number	14352-61-5	14224-70-5
Molecular Formula	$C_9H_{16}O_2$	$C_{10}H_{18}O_2$
Molecular Weight	156.22 g/mol	170.25 g/mol
Boiling Point (760 mmHg)	201.0 °C	221.0 – 226.0 °C
Refractive Index (nD20)	1.4460	1.4480 – 1.4510
Specific Gravity (25 °C)	0.951	0.955 – 0.960

Experimental Methodologies: Self-Validating Systems

To transition from predictive models to empirical certainty, the following protocols must be employed. Each protocol is designed as a self-validating system, ensuring that instrumental drift or environmental variables do not compromise the data.

Protocol 1: Ebulliometric Determination of Boiling Point

Heating **methyl 2-cycloheptylacetate** to >220 °C at atmospheric pressure risks thermal degradation and transesterification. Therefore, reduced-pressure distillation (ebulliometry) is mandatory.

- Step 1: System Calibration (Self-Validation). Prior to analyzing the target compound, the ebulliometer is validated using a high-purity reference standard (methyl cyclohexylacetate). If the reference boils within ±0.5 °C of its literature value under identical vacuum conditions, the system's thermal and barometric calibration is verified.
- Step 2: Sample Introduction. Introduce 15 mL of high-purity **methyl 2-cycloheptylacetate** into the ebulliometer flask. Add inert PTFE boiling chips to provide nucleation sites, preventing superheating and sudden bumping.

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- Step 3: Vacuum Application & Controlled Heating. Evacuate the system to a precise pressure (e.g., 10.0 mmHg) using a digital vacuum controller. Apply heat at a strict ramp rate of 2 °C/min. Causality: A slow, controlled heating rate ensures absolute thermal equilibrium between the liquid and vapor phases, preventing localized superheating which artificially inflates temperature readings.

- Step 4: Data Extrapolation. Record the steady-state boiling temperature at the reduced pressure. Utilize the Clausius-Clapeyron equation or a pressure-temperature nomograph to extrapolate the empirical boiling point back to standard atmospheric pressure (760 mmHg).

Protocol 2: High-Precision Refractometry (Abbe Refractometer)

Refractive index is highly sensitive to thermal fluctuations (typically shifting by 0.0004 per 1 °C change). Strict thermal control is the cornerstone of this protocol.

- Step 1: Instrument Calibration (Self-Validation). Circulate thermostated fluid through the refractometer's jacket to maintain exactly 20.0 ± 0.1 °C. Zero the instrument using HPLC-grade water (nD20= 1.3330) and cross-verify with a secondary standard like toluene (nD20 = 1.4969). This two-point calibration brackets the expected refractive index of the sample, proving the linearity of the optical sensor.

- Step 2: Sample Application. Apply 2-3 drops of **methyl 2-cycloheptylacetate** to the lower measuring prism. Close the upper illumination prism to form a thin, uniform capillary film devoid of air bubbles.

- Step 3: Optical Measurement. Illuminate the sample using a monochromatic Sodium D-line lamp (589.3 nm). Adjust the dispersion compensator dial until the light/dark boundary is perfectly sharp and centered on the crosshairs. Record the index to four decimal places.

Workflow Visualization

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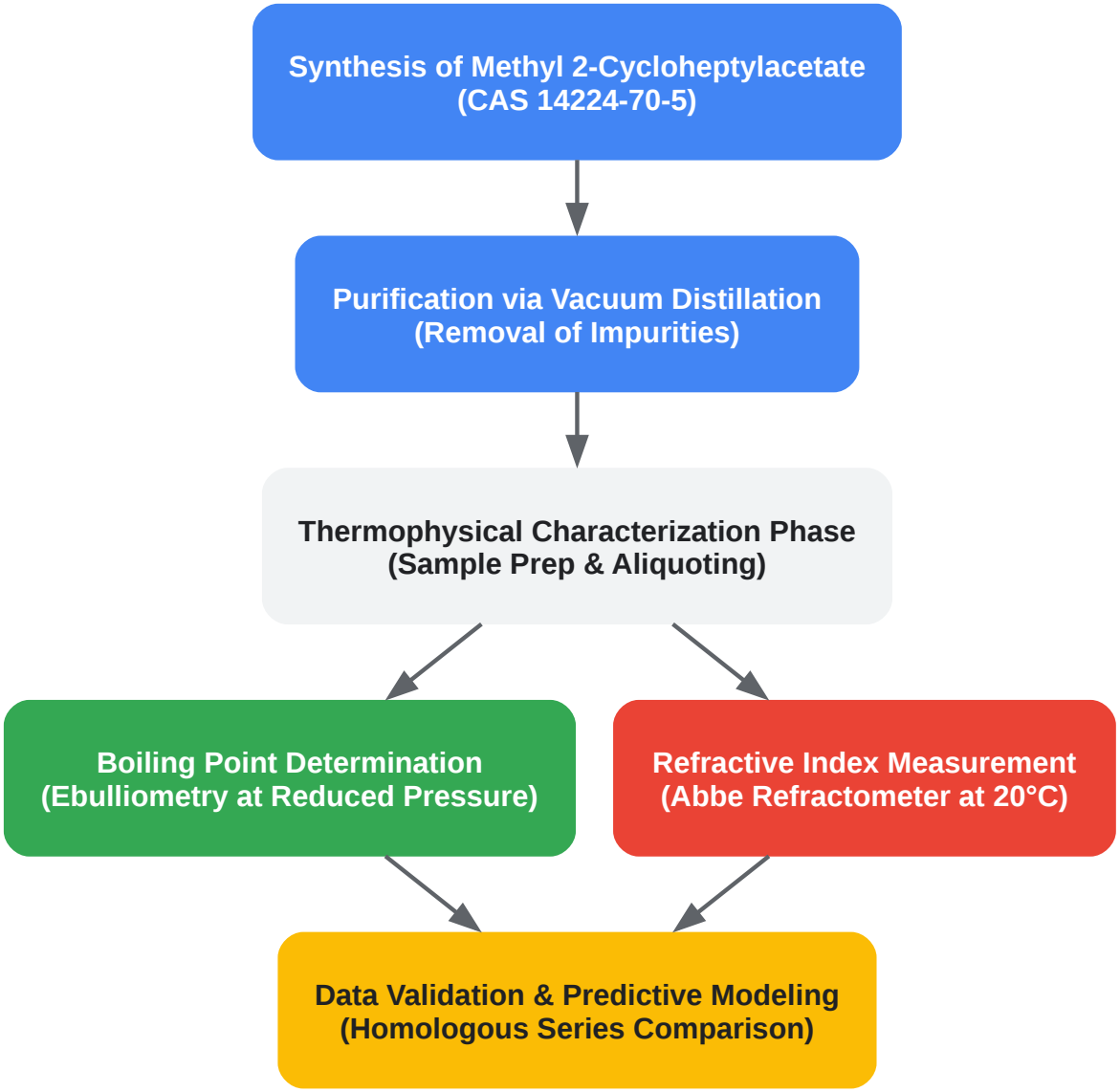

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Figure 1: Experimental workflow for thermophysical validation of **methyl 2-cycloheptylacetate**.

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- The Good Scents Company. "Methyl cyclohexyl acetate, 14352-61-5: Physical Properties." The Good Scents Company Information System, 2023. URL:[Link]
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